

Decoyinine stock solution preparation and storage conditions

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Compound of Interest

Compound Name: Decoyinine

Cat. No.: B1666037

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Decoyinine: Application Notes and Protocols for Researchers

For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the preparation and storage of **decoyinine** stock solutions. **Decoyinine**, also known as Angustmycin A, is a nucleoside analog that acts as a potent and selective inhibitor of GMP synthetase (GMPS).[1] This inhibition leads to the depletion of intracellular guanine nucleotide pools, which has been shown to have antiproliferative, antibacterial, and immunosuppressive effects.[2]

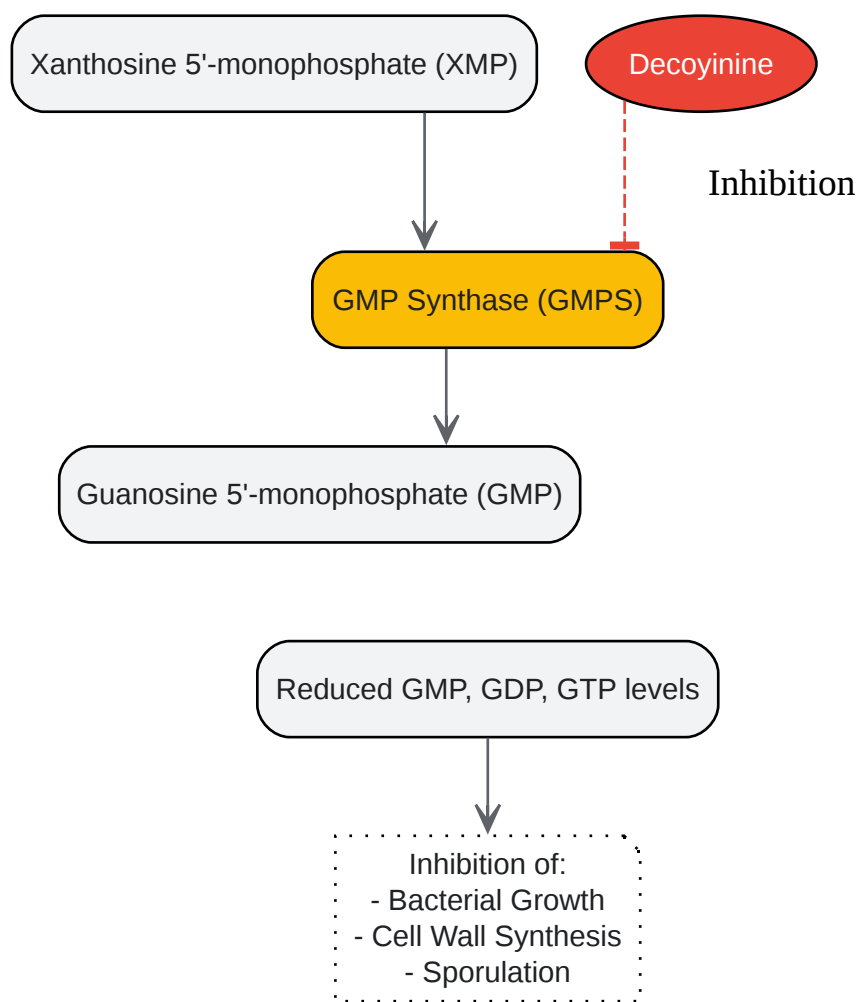
Physicochemical and Solubility Data

A summary of the key quantitative data for **decoyinine** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₃ N ₅ O ₄	[3]
Molecular Weight	279.3 g/mol	[4][3][5]
Purity	>98%	[4][3][5]
Formulation	Crystalline solid / Powder	[3]
Solubility in DMSO	50 mg/mL	[4][3]
Solubility in Water	35 mg/mL	[4][3]
Solubility in Ethanol	35 mg/mL	[4]

Mechanism of Action: GMP Synthase Inhibition

Decoyinine functions as a non-competitive and reversible inhibitor of GMP synthase (GMPS), with an IC₅₀ of 17.3 μM.[4][3][6] GMPS is a crucial enzyme in the de novo biosynthesis of guanine nucleotides, catalyzing the conversion of xanthosine 5'-monophosphate (XMP) to guanosine 5'-monophosphate (GMP).[2] By inhibiting GMPS, **decoyinine** effectively reduces the intracellular levels of GMP, GDP, and GTP.[4][3][5] This disruption of guanine nucleotide metabolism has been shown to impact various cellular processes, including bacterial growth, cell wall biosynthesis, and sporulation.[4][3][7]



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Caption: Mechanism of **Decoyinine** as a GMP Synthase Inhibitor.

Experimental Protocols

Preparation of a 50 mg/mL Decoyinine Stock Solution in DMSO

This protocol describes the preparation of a 50 mg/mL stock solution of **decoyinine** in DMSO.

Materials:

- **Decoyinine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

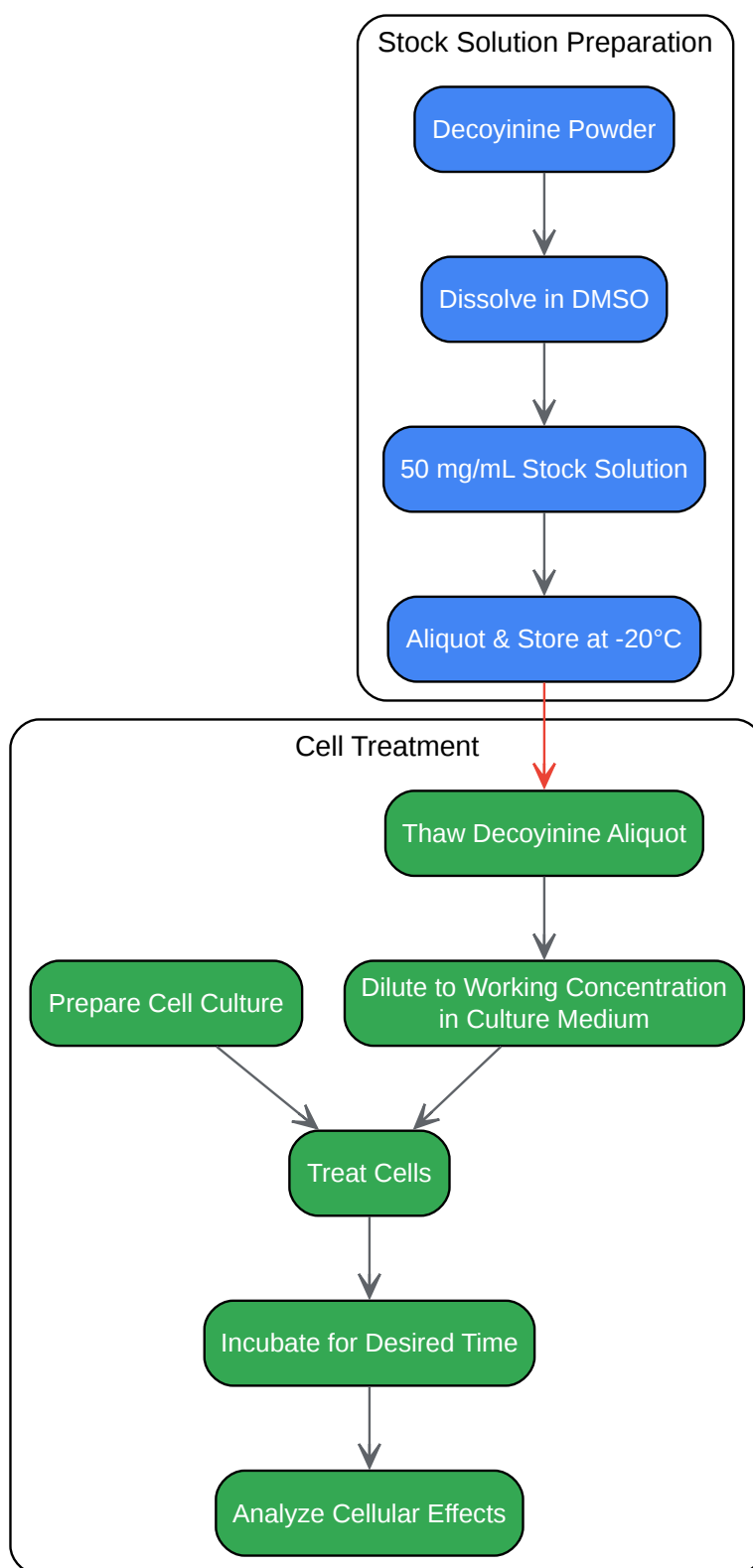
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

- Preparation: Allow the **decoyinine** powder vial and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **decoyinine** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of **decoyinine**.
- Solubilization: Add the appropriate volume of DMSO to the **decoyinine** powder. For a 50 mg/mL solution, add 1 mL of DMSO for every 50 mg of **decoyinine**.
- Dissolution: Cap the tube tightly and vortex the solution until the **decoyinine** is completely dissolved. Gentle warming (e.g., to 37°C) and sonication can be used to aid dissolution if necessary.^[8]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.

Experimental Workflow for Treating Cells with Decoyinine

The following diagram illustrates a general workflow for treating cultured cells with a **decoyinine** stock solution.



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Caption: General workflow for **decoyinine** stock preparation and cell treatment.

Storage and Stability

Proper storage of **decoyinine** and its stock solutions is crucial to maintain its activity.

Form	Storage Temperature	Stability	Citations
Powder (Solid)	-20°C	≥ 2 years	[3]
In Solvent	-80°C	Up to 6 months	[8][9]
In Solvent	-20°C	Up to 1 month	[4][3][8][9]

Important Considerations:

- Aqueous solutions of **decoyinine** are not recommended for storage for more than one day. [10]
- If using water as the solvent for the stock solution, it should be filter-sterilized before use. [8]
- To enhance aqueous solubility, an organic solvent stock solution can be diluted into aqueous buffers or isotonic saline. [10]
- When performing biological experiments, ensure that the final concentration of the organic solvent is insignificant, as it may have physiological effects. [10]

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